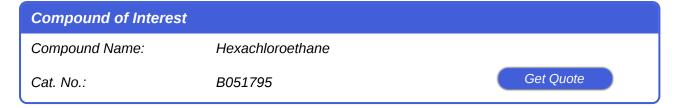


Hexachloroethane: A Comprehensive Technical Guide to its Sublimation Properties

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the sublimation temperature and pressure of **hexachloroethane**. The following sections detail the physicochemical properties related to its sublimation, comprehensive experimental protocols for measurement, and visual representations of its phase behavior and relevant experimental setups.

Quantitative Data on Hexachloroethane Sublimation

Hexachloroethane is a colorless, crystalline solid with a distinct camphor-like odor that undergoes sublimation under standard atmospheric conditions.[1][2] The transition from a solid to a gaseous state without passing through a liquid phase is a key characteristic of this compound. A summary of the critical quantitative data related to its sublimation and phase transitions is presented in Table 1.



Property	Value	Source
Sublimation Point	184.7 °C	[2]
~185 °C	[1]	
183-185 °C (decomposes)		_
186 °C	_	
Triple Point	186.8 °C	[2][3]
Vapor Pressure	0.2 mmHg at 20 °C	[1]
0.4 mmHg at 20 °C		
0.5 mm Hg at 20 °C	_	
0.8 mmHg at 30 °C	_	
9.5 ± 0.6 mm Hg at 72.0 ± 1.0 °C	_	
Heat of Sublimation	12.2 kcal/mol	[2]
14.1 ± 0.2 kcal/mol (triclinic form)		
12.2 ± 0.2 kcal/mol (cubic form)		

A notable study by Ivin and Dainton (1947) provided detailed measurements of the vapor pressure of solid **hexachloroethane** over a range of temperatures. They identified a transition between the triclinic and cubic crystalline forms at 72 °C. The vapor pressure for each form can be described by the following equations:

- Triclinic form (< 72 °C): $log_{10} P(mm Hg) = -3077/T + 9.890$
- Cubic form (> 72 °C): log₁₀ P(mm Hg) = -2668/T + 8.717



Experimental Protocols for Sublimation and Vapor Pressure Measurement

The determination of the sublimation temperature and vapor pressure of a solid like **hexachloroethane** can be performed using several established methods. The static method is a common and accurate technique for measuring the vapor pressure of solids and liquids.

Static Method for Vapor Pressure Determination

This method involves placing the solid sample in a closed, evacuated system and measuring the pressure of the vapor in thermodynamic equilibrium with the solid at a specific temperature.

Apparatus:

- A sample container (isoteniscope) connected to a vacuum pump and a pressure measuring device (manometer or pressure transducer).
- A constant temperature bath with a transparent window for observation.
- A vacuum pump capable of reducing the pressure to a negligible level.
- A temperature-controlled heating and stirring system for the bath.

Procedure:

- Sample Preparation: A small amount of purified hexachloroethane is placed in the sample container.
- Degassing: The system is evacuated to remove air and other volatile impurities. The sample may be gently heated during evacuation to facilitate the removal of adsorbed gases.
- Temperature Equilibration: The sample container is immersed in the constant temperature bath, which is set to the desired temperature. The system is allowed to reach thermal equilibrium.
- Vapor Pressure Measurement: Once the temperature has stabilized, the system is isolated from the vacuum pump. The pressure inside the system, which is the vapor pressure of the

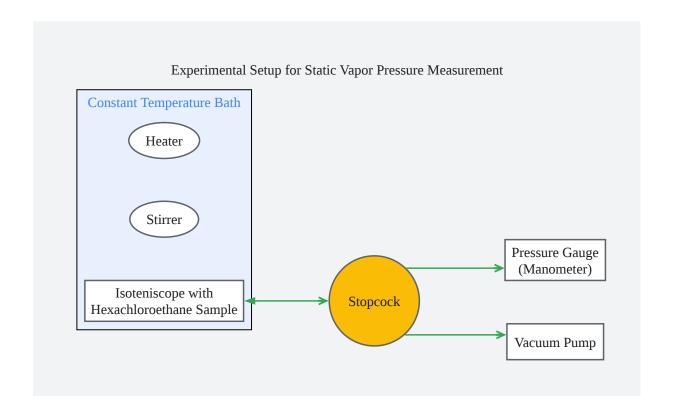


hexachloroethane at that temperature, is recorded.

 Data Collection: The procedure is repeated at various temperatures to obtain a set of vapor pressure data as a function of temperature.

Visualizations

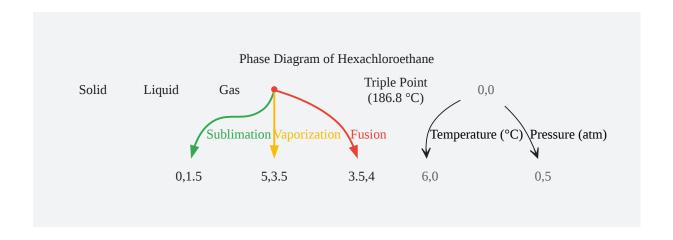
To better illustrate the concepts discussed, the following diagrams have been generated using the DOT language.



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An experimental setup for the static vapor pressure method.





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A simplified phase diagram for **hexachloroethane**.

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